

2-(4-Bromophenyl)ethylamine hydrochloride safety and handling

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethylamine hydrochloride

Cat. No.: B1342784

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An In-depth Technical Guide to the Safety and Handling of **2-(4-Bromophenyl)ethylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-Bromophenyl)ethylamine hydrochloride is a chemical compound used in research and development, particularly in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries. Due to its chemical nature, it is imperative that this compound is handled with the utmost care, adhering to strict safety protocols to minimize risk to personnel and the environment. This guide provides a comprehensive overview of the safety and handling procedures for **2-(4-Bromophenyl)ethylamine hydrochloride**, intended for an audience of trained professionals in a laboratory or drug development setting.

Hazard Identification and Classification

2-(4-Bromophenyl)ethylamine hydrochloride is classified as a hazardous substance. The primary hazards are associated with its corrosive nature.

GHS Hazard Classification:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Acute Toxicity (Oral, Inhalation)	Category 4 (Assumed based on related compounds)
Aquatic Hazard (Chronic)	Category 2 (Based on related compounds)

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2][3]
- H318: Causes serious eye damage.
- H302 + H332: Harmful if swallowed or if inhaled.
- H411: Toxic to aquatic life with long lasting effects.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets and should be followed diligently. Key statements include P260 (Do not breathe dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P330+P331 (IF SWALLOWED: rinse mouth. Do NOT induce vomiting), P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Physical and Chemical Properties

Quantitative data for **2-(4-Bromophenyl)ethylamine hydrochloride** is not always readily available, and in some cases, data for the free base, 2-(4-Bromophenyl)ethylamine, is provided as a reference.

Property	Value	Notes
Chemical Formula	<chem>C8H11BrCIN</chem>	For the hydrochloride salt.
Molecular Weight	236.54 g/mol	For the hydrochloride salt.
CAS Number	39260-89-4	For the hydrochloride salt. [4]
Appearance	Solid or liquid	For the hydrochloride salt. [4]
Purity	96%	[4]
Melting Point	Not available	
Boiling Point	63-72 °C @ 0.2 mmHg	For the free base.
Density	1.29 g/mL at 25 °C	For the free base.
Solubility	Slightly soluble in water. [3]	For the free base. The hydrochloride salt is expected to have higher water solubility.
Flash Point	113 °C (235.4 °F) - closed cup	For the free base.
Refractive Index	n _{20/D} 1.574	For the free base.

Experimental Protocols for Safety Assessment

Detailed experimental safety data for **2-(4-Bromophenyl)ethylamine hydrochloride** is not publicly available. However, the hazard classifications are determined based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Corrosion/Irritation: The potential for skin corrosion and irritation is typically assessed using the OECD Test Guideline 404 for Acute Dermal Irritation/Corrosion.[\[5\]](#)[\[6\]](#) This in vivo test involves applying the substance to the skin of a rabbit for a defined period and observing the effects.[\[5\]](#) Alternatively, in vitro methods using reconstructed human epidermis models are now more common to reduce animal testing. A study on a related compound using an in vitro method (EpiDerm™ skin irritation test) showed that it was not classified as an irritant or corrosive under the tested conditions.[\[7\]](#)[\[8\]](#) However, given the consistent classification of 2-(4-

bromophenyl)ethylamine as causing severe skin burns, a cautious approach is warranted.[1][2][3]

Eye Damage/Irritation: The assessment of serious eye damage or irritation is guided by OECD Test Guideline 405. This involves applying the test substance to the eye of an animal and observing the effects on the cornea, iris, and conjunctiva.

Acute Toxicity (Oral, Dermal, Inhalation): Acute toxicity is determined by standardized tests such as OECD Test Guidelines 420, 423, or 425 for oral toxicity, 402 for dermal toxicity, and 403 or 436 for inhalation toxicity. These studies determine the median lethal dose (LD50) or median lethal concentration (LC50). While specific LD50 or LC50 values for **2-(4-Bromophenyl)ethylamine hydrochloride** were not found, related compounds are classified as harmful if swallowed or inhaled.

Aquatic Toxicity: The environmental hazards are assessed using protocols such as OECD Test Guideline 203 (Fish, Acute Toxicity Test), 202 (Daphnia sp. Acute Immobilisation Test), and 201 (Alga, Growth Inhibition Test). A safety data sheet for a related compound indicates that it is "toxic to aquatic life with long lasting effects".

Safe Handling and Storage

Engineering Controls:

- Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:**
 - Wear chemical-resistant gloves (e.g., nitrile or neoprene).
 - A lab coat or, for larger quantities, a chemical-resistant apron or suit should be worn.

- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[10\]](#)

First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[9\]](#)
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)

Spill and Waste Disposal

Spill Response:

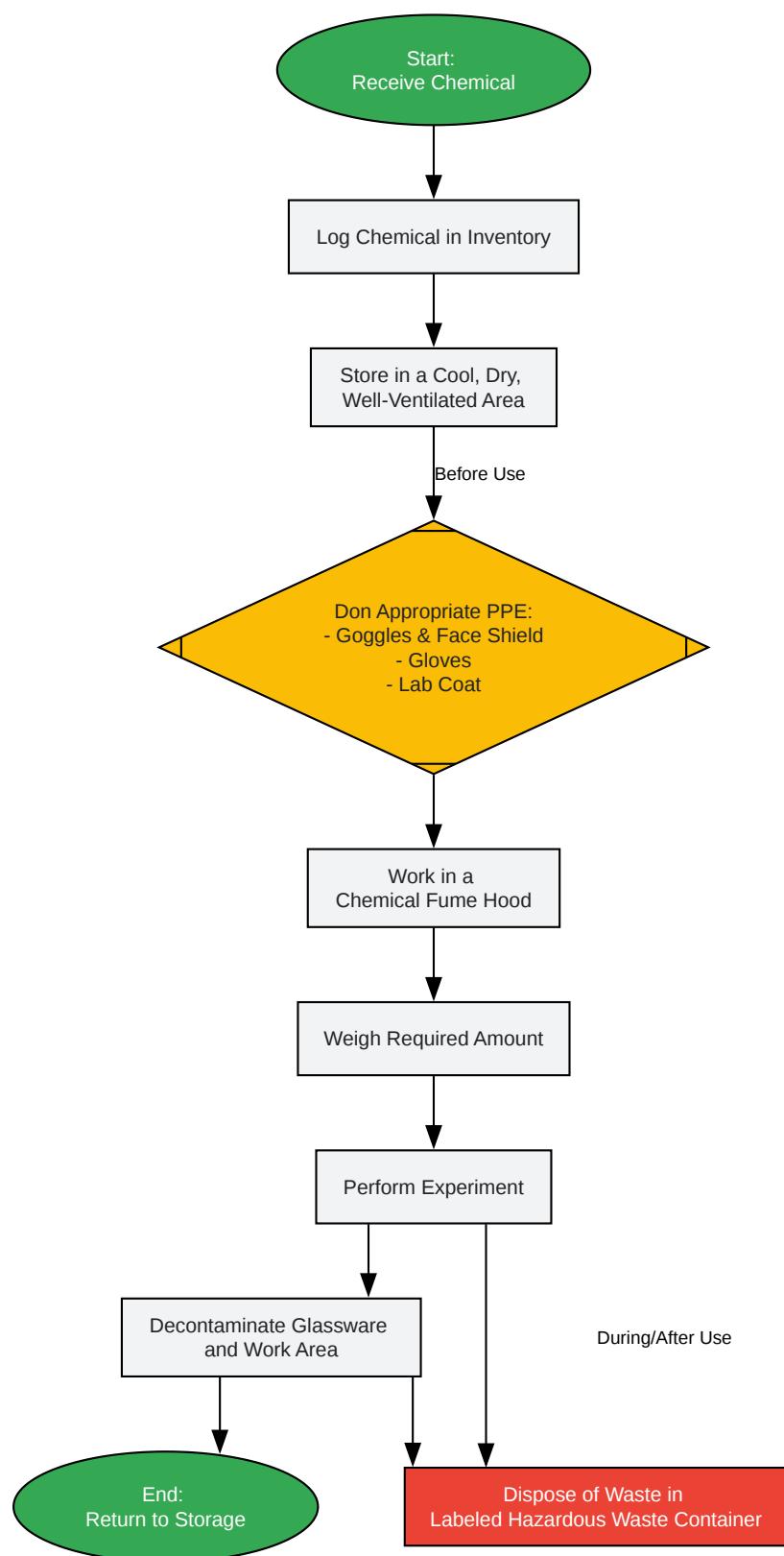
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in Section 5.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.
- Do not allow the material to enter drains or waterways.

Waste Disposal:

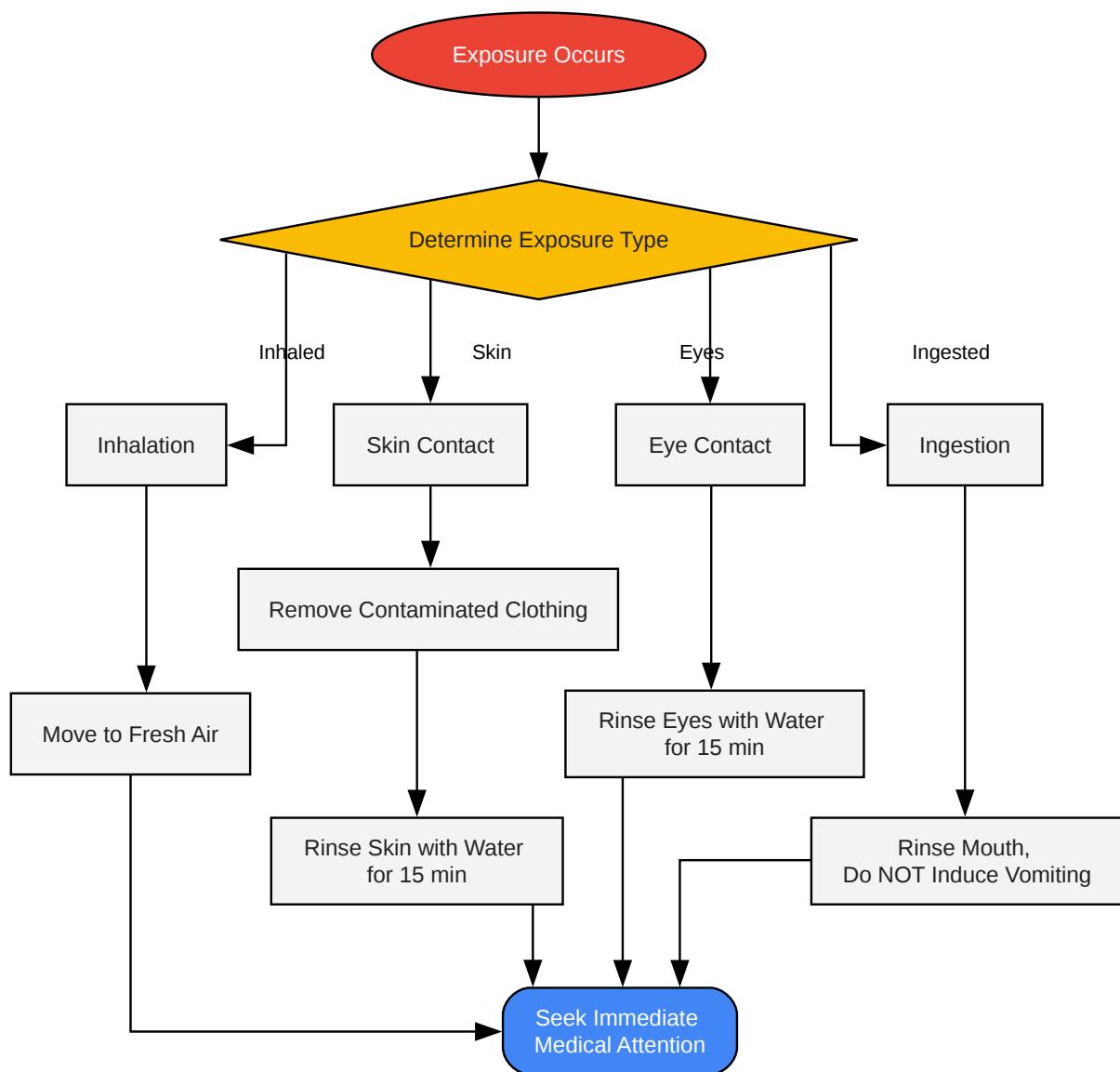
- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- This material may be considered a hazardous waste and should be disposed of by a licensed professional waste disposal service.

Visual Guides

The following diagrams illustrate key workflows for the safe handling and emergency response for **2-(4-Bromophenyl)ethylamine hydrochloride**.

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Caption: Workflow for the safe handling of **2-(4-Bromophenyl)ethylamine hydrochloride**.

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Caption: First aid response for exposure to **2-(4-Bromophenyl)ethylamine hydrochloride**.

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